

Physical and chemical properties of Yadanzioside K

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Compound of Interest

Compound Name: Yadanzioside K

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Yadanzioside K: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Yadanzioside K is a naturally occurring quassinoid glucoside isolated from the seeds of the plant *Brucea javanica*. Quassinoids, a group of degraded triterpenoids, are known for their wide range of biological activities. This technical guide provides a detailed overview of the known physical and chemical properties of **Yadanzioside K**, alongside available information on its biological activities and the methodologies used for its study. This document is intended to serve as a foundational resource for researchers investigating the therapeutic potential of this complex natural product.

Physicochemical Properties

Yadanzioside K is a complex molecule with the molecular formula $C_{36}H_{48}O_{18}$ and a molecular weight of 768.76 g/mol [1]. It is classified as a quassinoid, a subclass of terpenoids characterized by a highly oxygenated and structurally complex scaffold. While detailed experimental data on all its physical properties are not widely published, the available information is summarized below.

Property	Value	Reference(s)
Molecular Formula	C36H48O18	[1]
Molecular Weight	768.76 g/mol	[1]
CAS Number	101559-98-2	
Appearance	Reported as a powder.	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO). Data on solubility in other common solvents like water, ethanol, or methanol is not readily available.	
Storage Conditions	For long-term storage, it is recommended to store the powdered form at -20°C. In DMSO, it can be stored at 4°C for short periods and at -80°C for longer durations.	

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and structural elucidation of natural products. At present, comprehensive public records of the ^1H -NMR, ^{13}C -NMR, Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectra for **Yadanzioside K** are not available. The structural complexity of **Yadanzioside K** would result in a highly detailed NMR spectrum, providing valuable information on the connectivity and stereochemistry of the molecule. IR spectroscopy would reveal the presence of key functional groups such as hydroxyls, carbonyls, and esters. UV-Vis spectroscopy would provide information about the electronic transitions within the molecule, particularly related to its conjugated systems.

Biological Activity of Quassinoids from *Brucea javanica*

While specific studies on the biological activity of **Yadanzioside K** are limited in the public domain, the plant from which it is isolated, *Bucea javanica*, and its constituent quassinoids are well-documented for a range of pharmacological effects. These activities provide a strong indication of the potential therapeutic areas for **Yadanzioside K**.

The primary biological activities associated with quassinoids from *Bucea javanica* include:

- **Anticancer Activity:** This is the most extensively studied property of *Bucea javanica* extracts and their isolated quassinoids[2][3]. They have been shown to exhibit cytotoxic effects against various cancer cell lines. The proposed mechanisms of action include the induction of apoptosis and inhibition of cell proliferation[2].
- **Antimalarial Activity:** Several quassinoids from *Bucea javanica* have demonstrated significant in vitro activity against *Plasmodium falciparum*, including multi-drug resistant strains[3].
- **Anti-inflammatory Activity:** Extracts and compounds from *Bucea javanica* have been reported to possess anti-inflammatory properties[4].
- **Antiviral Activity:** Research has indicated that quassinoids from *Bucea javanica* can inhibit the replication of certain viruses[4].

Given that **Yadanzioside K** is a member of the quassinoid family, it is plausible that it contributes to these observed biological effects. However, dedicated studies are required to determine its specific activity profile and potency.

Experimental Protocols

Detailed experimental protocols specifically for the isolation and biological evaluation of **Yadanzioside K** are not readily available in the scientific literature. However, a general workflow for the isolation of quassinoids from *Bucea javanica* can be described.

General Isolation and Purification Workflow

The isolation of **Yadanzioside K** from the seeds of *Bucea javanica* would typically follow a multi-step process involving extraction, fractionation, and chromatography.



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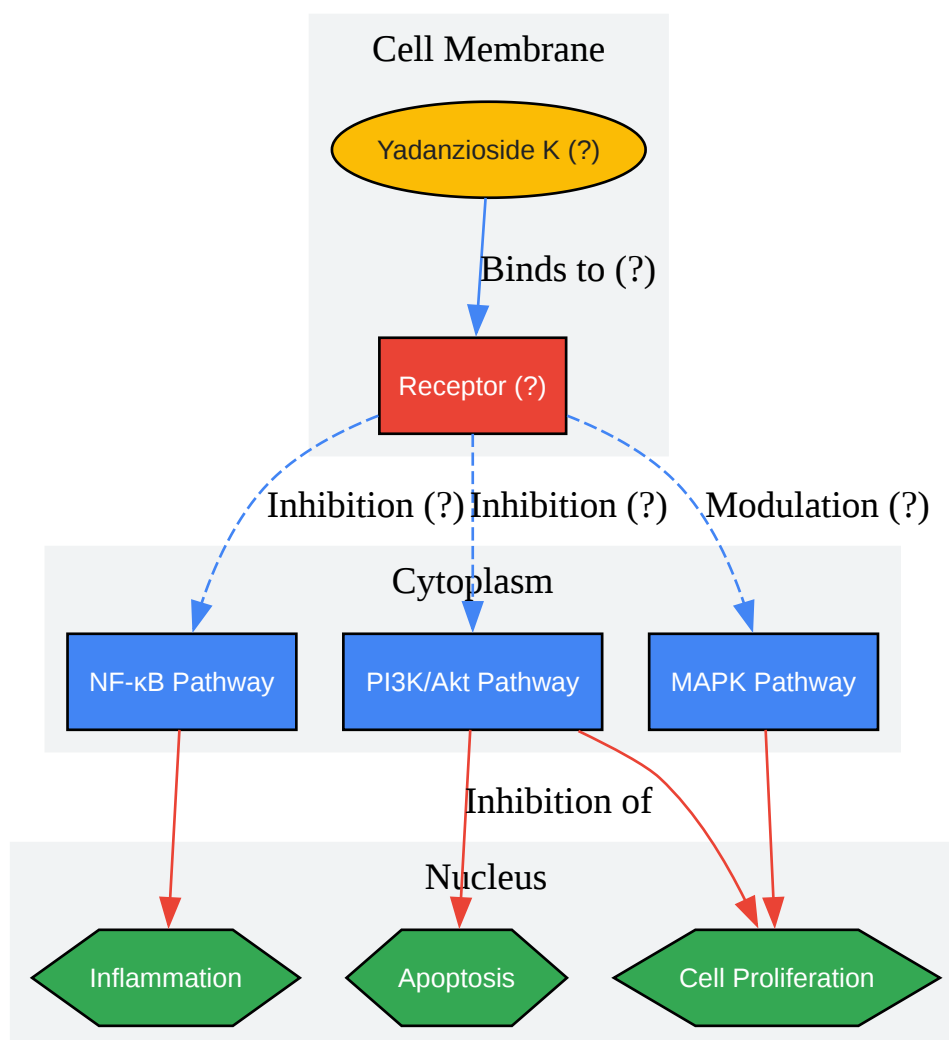
General workflow for the isolation of **Yadanzioside K**.

Methodology:

- **Extraction:** The dried and powdered seeds of *Brucea javanica* are subjected to extraction with an organic solvent such as methanol or ethanol at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction of the plant material.
- **Concentration:** The resulting extracts are combined and the solvent is removed under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol. This step separates compounds based on their polarity.
- **Column Chromatography:** The fractions, particularly the ethyl acetate and n-butanol fractions which are often rich in quassinoids, are subjected to repeated column chromatography. Common stationary phases include silica gel and Sephadex LH-20. Elution is performed with a gradient of solvents to separate the compounds based on their affinity for the stationary phase.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing the compound of interest are further purified using preparative HPLC to yield pure **Yadanzioside K**.

Signaling Pathways

Currently, there is a lack of specific research identifying the direct molecular targets and signaling pathways modulated by **Yadanzioside K**. However, based on the known activities of other natural products and quassinoids, several pathways could be hypothesized as potential targets for its anticancer and anti-inflammatory effects.



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Hypothesized signaling pathways potentially affected by **Yadanzioside K**.

Potential Signaling Pathways of Interest:

- **NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Pathway:** This pathway is a key regulator of inflammation and cell survival. Many anti-inflammatory natural products exert their effects by inhibiting the NF-κB pathway.
- **MAPK (Mitogen-Activated Protein Kinase) Pathway:** This pathway is involved in the regulation of cell proliferation, differentiation, and apoptosis. Dysregulation of the MAPK pathway is common in cancer.

- **PI3K/Akt (Phosphoinositide 3-kinase/Protein Kinase B) Pathway:** This is another critical pathway that regulates cell survival, proliferation, and growth. It is often hyperactivated in various cancers.

Further research is necessary to elucidate the precise molecular mechanisms of action of **Yadanzioside K** and to validate its effects on these or other signaling cascades.

Future Directions

Yadanzioside K represents a promising lead compound for drug discovery, particularly in the areas of oncology and infectious diseases. The current body of knowledge, primarily based on its classification as a quassinoid and its origin from the medicinally important plant *Brucea javanica*, strongly suggests a rich pharmacological profile. To advance the understanding and potential therapeutic application of **Yadanzioside K**, the following areas of research are critical:

- **Complete Physicochemical Characterization:** Detailed studies to determine its melting point, solubility in a range of pharmaceutically relevant solvents, and comprehensive spectroscopic analysis (NMR, IR, UV-Vis, and Mass Spectrometry) are essential.
- **Elucidation of Biological Activity:** In-depth in vitro and in vivo studies are needed to specifically define the anticancer, antimalarial, anti-inflammatory, and antiviral activities of **Yadanzioside K**.
- **Mechanism of Action Studies:** Identification of the direct molecular targets and the signaling pathways modulated by **Yadanzioside K** will be crucial for understanding its therapeutic potential and for rational drug design.
- **Development of Optimized Isolation Protocols:** Establishing a standardized and efficient protocol for the isolation of **Yadanzioside K** in high purity and yield is necessary for further research and development.

Conclusion

Yadanzioside K is a structurally complex natural product with significant potential for further investigation. While current knowledge of its specific properties is limited, the well-documented biological activities of its parent plant, *Brucea javanica*, and the quassinoid class of compounds provide a strong rationale for its continued study. This technical guide consolidates the

available information and highlights the key areas where further research is needed to unlock the full therapeutic potential of this intriguing molecule.

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